

Introduction: Unveiling Vacuolin-1, a Modulator of Endolysosomal Dynamics

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Compound of Interest

Compound Name: *Vacuolin-1*

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Vacuolin-1 is a cell-permeable, triazine-based small molecule that has emerged as a critical tool for investigating the intricate network of cellular pathways centered around the endolysosomal system.[1][2] Initially identified for its striking ability to induce the formation of large, swollen vacuoles derived from endosomes and lysosomes, its utility has expanded to the nuanced dissection of autophagy, exocytosis, and phosphoinositide signaling.[3][4] This guide provides a comprehensive overview of the cellular pathways modulated by **Vacuolin-1**, offering field-proven insights into its mechanisms of action and detailed protocols for its application in research settings.

The primary morphological effect of **Vacuolin-1** is the rapid and reversible induction of large phase-lucent vacuoles in the cytoplasm of treated cells.[1][2][4] These structures arise from the homotypic fusion of endosomes and lysosomes and are characterized by the breakdown of the normal segregation between their inner and limiting membranes.[3][4] Despite this dramatic alteration in endolysosomal morphology, **Vacuolin-1** is notably non-toxic and does not perturb the organization of the actin or tubulin cytoskeletons, nor does it interfere with the constitutive secretory pathway.[3][4]

Core Mechanistic Insights into Vacuolin-1's Bioactivity

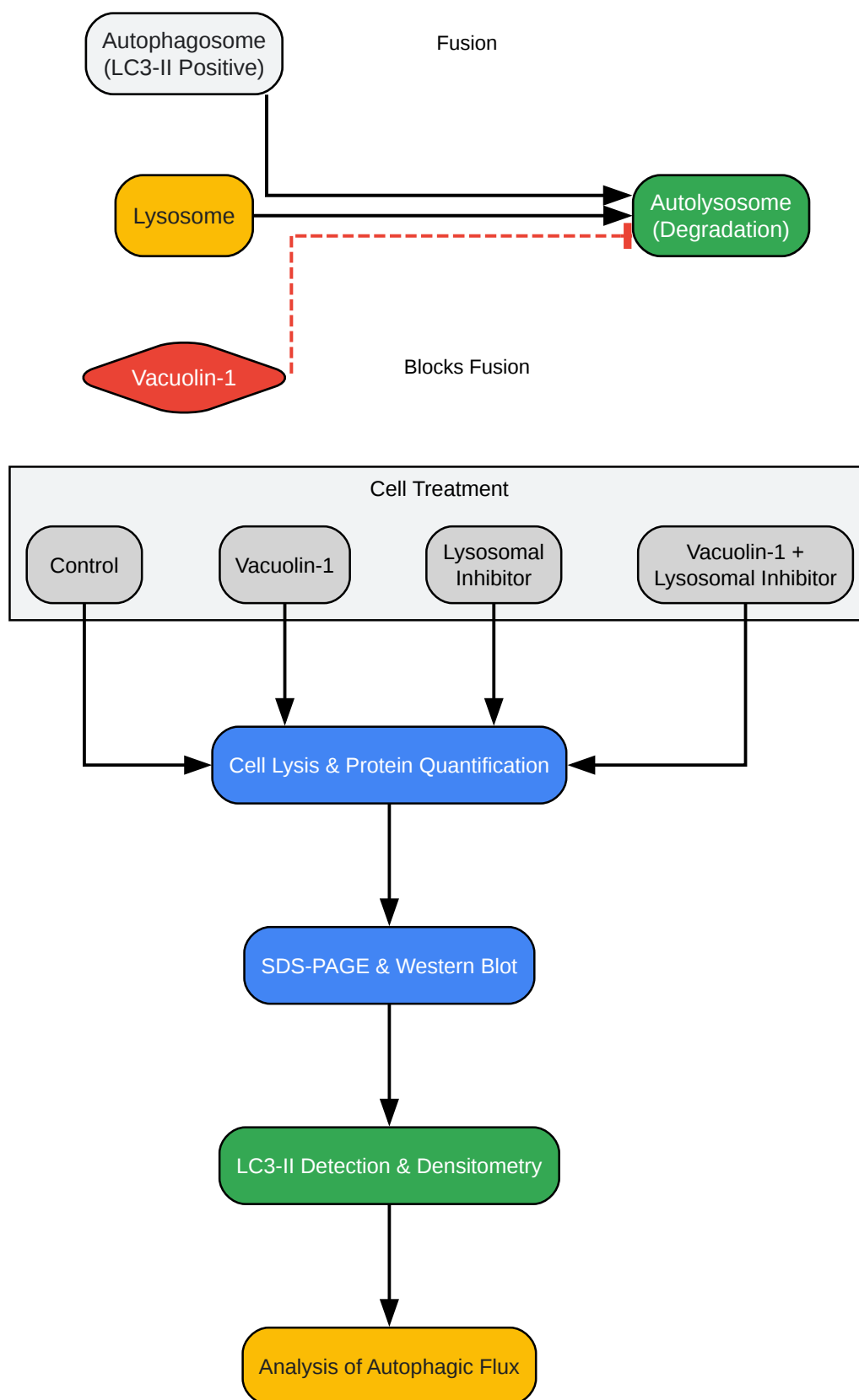
At the heart of **Vacuolin-1**'s multifaceted effects lies its ability to interact with key regulators of vesicular trafficking and lipid signaling. The following sections delve into the primary molecular targets and the downstream cellular consequences of these interactions.

Inhibition of PIKfyve and the Disruption of Phosphoinositide Homeostasis

A pivotal discovery in understanding **Vacuolin-1**'s mechanism of action was its identification as a potent inhibitor of PIKfyve, a phosphoinositide kinase.^{[2][5]} PIKfyve is the primary enzyme responsible for the synthesis of phosphatidylinositol 3,5-bisphosphate (PI(3,5)P₂) from its precursor, phosphatidylinositol 3-phosphate (PI(3)P).^{[6][7]}

PI(3,5)P₂ is a low-abundance but essential signaling lipid that plays a critical role in regulating the identity and function of late endosomes and lysosomes.^{[6][7][8]} It is involved in a myriad of processes, including the regulation of lysosomal pH, ion homeostasis, and the trafficking of vesicles to and from the lysosome.^{[6][7]} By inhibiting PIKfyve, **Vacuolin-1** depletes the cellular pool of PI(3,5)P₂, leading to a cascade of downstream effects on the endolysosomal system.^{[2][5]}

Diagram of the PIKfyve Pathway and **Vacuolin-1** Inhibition



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Caption: Workflow for assessing autophagic flux using LC3-II western blotting after **Vacuolin-1** treatment.

Protocol 2: β -Hexosaminidase Release Assay for Lysosomal Exocytosis

This protocol measures the release of the lysosomal enzyme β -hexosaminidase into the extracellular medium as an indicator of lysosomal exocytosis.

Experimental Rationale: The release of lysosomal enzymes into the extracellular space is a direct consequence of the fusion of lysosomes with the plasma membrane. By quantifying the activity of a specific lysosomal enzyme in the culture medium, the extent of lysosomal exocytosis can be determined.

Step-by-Step Methodology:

- Cell Culture and Pre-treatment:
 - Plate cells (e.g., HeLa or NRK) in 24-well plates and grow to near confluency.
 - Pre-treat the cells with **Vacuolin-1** (e.g., 5-10 μ M) or vehicle control for the desired time (e.g., 2 hours) in serum-free medium.
- Stimulation of Exocytosis:
 - Wash the cells once with HBSS.
 - Induce lysosomal exocytosis by treating the cells with a Ca^{2+} ionophore (e.g., 5 μ M ionomycin) in HBSS containing CaCl_2 for 10-15 minutes at 37°C.
- Sample Collection:
 - Carefully collect the supernatant (extracellular medium) and place it on ice.
 - Wash the cells once with ice-cold PBS.
 - Lyse the cells in a lysis buffer (e.g., 0.5% Triton X-100 in citrate buffer, pH 4.5) to measure the intracellular enzyme content.

- Enzyme Activity Assay:
 - In a 96-well black plate, add a portion of the supernatant and the cell lysate to separate wells.
 - Prepare a substrate solution of 4-methylumbelliferyl N-acetyl-β-D-glucosaminide (MUG) in citrate buffer.
 - Add the MUG substrate to each well and incubate at 37°C for 30-60 minutes.
 - Stop the reaction by adding a stop buffer (e.g., glycine-carbonate buffer, pH 10.7).
- Data Acquisition and Analysis:
 - Measure the fluorescence of the product, 4-methylumbelliferone (4-MU), using a fluorometer with excitation at ~365 nm and emission at ~450 nm.
 - Calculate the total enzyme activity by summing the activity in the supernatant and the cell lysate.
 - Express the amount of β-hexosaminidase release as a percentage of the total enzyme activity:
 - $\% \text{ Release} = (\text{Activity in Supernatant} / (\text{Activity in Supernatant} + \text{Activity in Lysate})) * 100$

Future Directions and Therapeutic Implications

The ability of **Vacuolin-1** to modulate fundamental cellular processes such as autophagy and endolysosomal trafficking has positioned it as a valuable tool for basic research and a potential starting point for therapeutic development.

- Neurodegenerative Diseases: Dysfunctional autophagy is implicated in the pathogenesis of several neurodegenerative disorders, including Alzheimer's and Parkinson's diseases. By providing a means to manipulate autophagic flux, **Vacuolin-1** and its analogs can be used to explore the therapeutic potential of autophagy modulation in these conditions.

- Cancer: The role of autophagy in cancer is complex, with both pro-tumorigenic and anti-tumorigenic functions depending on the context. **Vacuolin-1**'s ability to inhibit autophagy and affect cancer cell migration and invasion suggests its potential as an anti-cancer agent, particularly in autophagy-dependent tumors. ^[9] Infectious Diseases: Many pathogens exploit the endolysosomal and autophagic pathways for their entry, replication, and egress. **Vacuolin-1** could be used to investigate the role of these pathways in infectious diseases and to explore novel anti-pathogen strategies.

In conclusion, **Vacuolin-1** is a powerful chemical probe that continues to illuminate the complex and interconnected pathways of the endolysosomal system. Its pleiotropic effects, stemming from the inhibition of PIKfyve and the activation of RAB5A, provide researchers with a unique tool to dissect the molecular machinery governing cellular homeostasis and to explore new avenues for therapeutic intervention.

References

- Lu, Y., Dong, S., Hao, B., Li, C., Zhu, K., Guo, W., Wang, Q., Cheung, K. H., Wong, C. W. M., Wu, W. T., Huss, M., & Yue, J. (2014). **Vacuolin-1** potently and reversibly inhibits autophagosome-lysosome fusion by activating RAB5A. *Autophagy*, 10(11), 1895–1905. [\[Link\]](#)
- Lu, Y., Dong, S., Hao, B., Li, C., Zhu, K., Guo, W., Wang, Q., Cheung, K. H., Wong, C. W. M., Wu, W. T., Huss, M., & Yue, J. (2014). **Vacuolin-1** potently and reversibly inhibits autophagosome-lysosome fusion by activating RAB5A. PubMed, 25483964. [\[Link\]](#)
- Sano, O., Kazetani, K., Funata, M., Fukuda, Y., Matsui, J., & Iwata, H. (2016). **Vacuolin-1** inhibits autophagy by impairing lysosomal maturation via PIKfyve inhibition. *FEBS Letters*, 590(11), 1576–1585. [\[Link\]](#)
- Cerny, J., Feng, Y., Yu, A., Miyake, K., Borgonovo, B., Klumperman, J., Meldolesi, J., McNeil, P. L., & Kirchhausen, T. (2004). The small chemical **vacuolin-1** inhibits Ca(2+)-dependent lysosomal exocytosis but not cell resealing. *EMBO reports*, 5(9), 883–888. [\[Link\]](#)
- Huynh, C., & Andrews, N. W. (2005). The small chemical **vacuolin-1** alters the morphology of lysosomes without inhibiting Ca²⁺-regulated exocytosis. *EMBO reports*, 6(11), 1047–1052. [\[Link\]](#)

- Lu, Y., Dong, S., Hao, B., Li, C., Zhu, K., Guo, W., Wang, Q., Cheung, K. H., Wong, C. W. M., Wu, W. T., Huss, M., & Yue, J. (2014). **Vacuolin-1** potently and reversibly inhibits autophagosome-lysosome fusion by activating RAB5A. CityUHK Scholars. [\[Link\]](#)
- Shen, D., Wang, X., Li, X., Zhang, X., Yao, Z., Dibble, S., Dong, X. P., Yu, T., Lieberman, A. P., & Xu, H. (2012). The lysosomal Ca²⁺ release channel TRPML1 regulates lysosome size by activating calmodulin. Journal of Biological Chemistry, 287(40), 33725–33735. [\[Link\]](#)
- Cerny, J., Feng, Y., Yu, A., Miyake, K., Borgonovo, B., Klumperman, J., Meldolesi, J., McNeil, P. L., & Kirchhausen, T. (2004). The small chemical **vacuolin-1** inhibits Ca²⁺-dependent lysosomal exocytosis but not cell resealing. EMBO reports, 5(9), 883–888. [\[Link\]](#)
- Lu, Y., Dong, S., Hao, B., Li, C., Zhu, K., Guo, W., Wang, Q., Cheung, K. H., Wong, C. W. M., Wu, W. T., Huss, M., & Yue, J. (2014). **Vacuolin-1** potently and reversibly inhibits autophagosome-lysosome fusion by activating RAB5A. Taylor & Francis Online. [\[Link\]](#)
- Lu, Y., Dong, S., Hao, B., Li, C., Zhu, K., Guo, W., Wang, Q., Cheung, K. H., Wong, C. W. M., Wu, W. T., Huss, M., & Yue, J. (2014). **Vacuolin-1** reversibly inhibited autophagy by increasing lysosomal pH in HeLa cells. ResearchGate. [\[Link\]](#)
- Chen, C. C., & Jin, Y. (2020). PI(3,5)P₂ controls vacuole potassium transport to support cellular osmoregulation. Molecular biology of the cell, 31(14), 1431–1440. [\[Link\]](#)
- Bio-Techne. (n.d.). How to Measure Autophagic Flux With LC3 Protein Levels. Bio-Techne. [\[Link\]](#)
- Sano, O., Kazetani, K., Funata, M., Fukuda, Y., Matsui, J., & Iwata, H. (2016). **Vacuolin-1** inhibits autophagy by impairing lysosomal maturation via PIKfyve inhibition. PubMed, 27135648. [\[Link\]](#)
- Shen, D., Wang, X., Li, X., Zhang, X., Yao, Z., Dibble, S., Dong, X. P., Yu, T., Lieberman, A. P., & Xu, H. (2012). The lysosomal Ca²⁺ release channel TRPML1 regulates lysosome size by activating calmodulin. Journal of Biological Chemistry, 287(40), 33725–33735. [\[Link\]](#)
- Sbrissa, D., Ikononov, O. C., & Shisheva, A. (2012). Insights into Lysosomal PI(3,5)P₂ Homeostasis from a Structural-Biochemical Analysis of the PIKfyve Lipid Kinase Complex. ResearchGate. [\[Link\]](#)

- Martin, S., Harper, C. G., & Bultynck, G. (2019). A family of PIKFYVE inhibitors with therapeutic potential against autophagy-dependent cancer cells disrupt multiple events in lysosome homeostasis. PubMed Central, 10(1), 10. [\[Link\]](#)
- Gilfillan, A. M., & Tkaczyk, C. (2006). Measuring Mast Cell Mediator Release. Current protocols in immunology, Chapter 7, Unit 7.28. [\[Link\]](#)
- Lu, Y., Dong, S., Hao, B., Li, C., Zhu, K., Guo, W., Wang, Q., Cheung, K. H., Wong, C. W. M., Wu, W. T., Huss, M., & Yue, J. (2014). **Vacuolin-1** potently and reversibly inhibits autophagosome-lysosome fusion by activating RAB5A. ResearchGate. [\[Link\]](#)
- Shvets, E., O'Meally, D., & Elazar, Z. (2014). Measuring Autophagy in Stressed Cells. Methods in molecular biology (Clifton, N.J.), 1165, 129–140. [\[Link\]](#)
- Zhang, X., Li, X., & Xu, H. (2016). Up-regulation of lysosomal TRPML1 channels is essential for lysosomal adaptation to nutrient starvation. Proceedings of the National Academy of Sciences of the United States of America, 113(12), E1688–E1697. [\[Link\]](#)
- Applied Biological Materials Inc. (n.d.). De-granulation (β -hexosaminidase) Assay Protocol. Applied Biological Materials Inc. [\[Link\]](#)
- Sano, O., Kazetani, K., Funata, M., Fukuda, Y., Matsui, J., & Iwata, H. (2016). **Vacuolin-1** inhibits autophagy by impairing lysosomal maturation via PIKfyve inhibition. bioRxiv. [\[Link\]](#)
- Shisheva, A. (2013). PI5P and PI(3,5)P2: Minor, but Essential Phosphoinositides. Biology, 2(1), 1–17. [\[Link\]](#)
- Sano, O., Kazetani, K., Funata, M., Fukuda, Y., Matsui, J., & Iwata, H. (2016). Development of Three Orthogonal Assays Suitable for the Identification and Qualification of PIKfyve Inhibitors. PubMed, 27135648. [\[Link\]](#)
- Ding, Y., Li, J., & Chen, X. Z. (2020). Control of lysosomal TRPML1 channel activity and exosome release by acid ceramidase in mouse podocytes. American journal of physiology. Cell physiology, 318(4), C743–C753. [\[Link\]](#)
- Bio-Rad Antibodies. (n.d.). Best Practice for Detecting Autophagy by Flow Cytometry. Bio-Rad Antibodies. [\[Link\]](#)

- Buckley, C. M., Gopaldass, N., & King, J. S. (2020). A PI(3,5)P2 reporter reveals PIKfyve activity and dynamics on macropinosomes and phagosomes. *The Journal of cell biology*, 219(8), e201910034. [[Link](#)]
- Hammond, G. R. V. (2016). Endolysosomal PI(3,5)P 2 levels are regulated by serum-derived factors. ResearchGate. [[Link](#)]
- Wallroth, A., & Haucke, V. (2018). Phosphoinositide conversion in endocytosis and the endolysosomal system. *Journal of biological chemistry*, 293(5), 1526–1535. [[Link](#)]
- Cell Biolabs, Inc. (n.d.). Beta Hexosaminidase Activity Assay Kit. Cell Biolabs, Inc. [[Link](#)]
- JoVE. (2022, June 21). Assaying The Kinase Activity Of LRRK2 In Vitro I Protocol Preview [Video]. YouTube. [[Link](#)]
- Zamora, D., & Spires, D. R. (2018). TRPML1 Channels Initiate Ca²⁺ Sparks in Vascular Smooth Muscle Cells. *International journal of molecular sciences*, 19(11), 3569. [[Link](#)]
- Sbrissa, D., Ikononov, O. C., & Shisheva, A. (2018). PIKfyve accelerates phagosome acidification through activation of TRPML1 while arrests aberrant vacuolation independent of the Ca²⁺ channel. ResearchGate. [[Link](#)]
- Revvity. (2024, June 11). How to measure Kinase activity with HTRF™ KinEASE™ assay kit [Video]. YouTube. [[Link](#)]
- Sano, O., Kazetani, K., Funata, M., Fukuda, Y., Matsui, J., & Iwata, H. (2016). PIKFYVE inhibition induces endosome- and lysosome-derived vacuole enlargement via ammonium accumulation. *bioRxiv*. [[Link](#)]

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Sources

- 1. Vacuolin-1 potently and reversibly inhibits autophagosome-lysosome fusion by activating RAB5A - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Vacuolin-1 inhibits autophagy by impairing lysosomal maturation via PIKfyve inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The small chemical vacuolin-1 alters the morphology of lysosomes without inhibiting Ca²⁺-regulated exocytosis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. The small chemical vacuolin-1 inhibits Ca²⁺-dependent lysosomal exocytosis but not cell resealing - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. bio-protocol.org [bio-protocol.org]
- 6. PI(3,5)P2 controls vacuole potassium transport to support cellular osmoregulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Phosphoinositide conversion in endocytosis and the endolysosomal system - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 8. PI5P and PI(3,5)P2: Minor, but Essential Phosphoinositides - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 9. The small chemical vacuolin-1 inhibits Ca²⁺-dependent lysosomal exocytosis but not cell resealing - PubMed [pubmed.ncbi.nlm.nih.gov]
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